

# Application Notes and Protocol for Amdinocillin Susceptibility Testing by Broth Microdilution

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Amdinocillin** (formerly known as mecillinam) is a  $\beta$ -lactam antibiotic with a unique mechanism of action, primarily targeting penicillin-binding protein 2 (PBP2) in Gram-negative bacteria. This selective action makes it particularly effective against many members of the Enterobacterales order, including strains resistant to other  $\beta$ -lactams. Accurate determination of its in vitro activity through standardized susceptibility testing methods is crucial for both clinical diagnostics and drug development research.

This document provides a detailed protocol for determining the minimum inhibitory concentration (MIC) of **amdinocillin** using the broth microdilution method, based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

# Data Presentation: In Vitro Activity of Amdinocillin

The following table summarizes the in vitro activity of **amdinocillin** against a range of clinically relevant Enterobacterales. Data is presented as the minimum inhibitory concentration required to inhibit 50% (MIC $_{50}$ ) and 90% (MIC $_{90}$ ) of the tested isolates.



Bacterial Species	Number of Isolates	MIC50 (mg/L)	MIC <sub>90</sub> (mg/L)
Escherichia coli	302	0.5	1
Klebsiella pneumoniae	58	2	8
Proteus mirabilis	30	1	4
Enterobacter cloacae	16	0.5	2
Citrobacter spp.	8	0.25	1
Klebsiella oxytoca	11	1	4
Morganella morganii	-	32	128
Proteus vulgaris	-	128	128

# Experimental Protocols Preparation of Amdinocillin Stock Solution

Proper preparation and storage of the **amdinocillin** stock solution are critical for accurate and reproducible MIC results.

#### Materials:

- Amdinocillin powder (analytical grade)
- · Dimethyl sulfoxide (DMSO) or sterile distilled water
- Sterile, polypropylene microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

#### Procedure:



- Calculate the required weight of amdinocillin powder to prepare a stock solution of a
  desired concentration (e.g., 1280 mg/L). Use the following formula: Weight (mg) = [Desired
  Concentration (mg/L) x Volume (L)] / [Potency (μg/mg) / 1000]
- Carefully weigh the calculated amount of amdinocillin powder and transfer it to a sterile tube.
- Add the appropriate volume of solvent (DMSO or sterile distilled water) to achieve the desired stock concentration.[1][2]
- Vortex the solution until the powder is completely dissolved.
- Aliquot the stock solution into sterile, single-use tubes.
- Storage: Store the aliquoted stock solution at -20°C for up to one month or at -80°C for up to six months.[1] Avoid repeated freeze-thaw cycles.

#### **Broth Microdilution Protocol**

This protocol is based on the general guidelines for broth microdilution outlined in CLSI document M07 and by EUCAST.

#### Materials:

- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- · Amdinocillin stock solution
- Sterile diluent (e.g., sterile water or saline)
- Multichannel pipette
- Plate reader or manual reading mirror

#### Procedure:



- Preparation of Microtiter Plates: a. Prepare a series of two-fold dilutions of the **amdinocillin** stock solution in CAMHB to achieve the desired final concentration range in the microtiter plate wells (typically 0.06 to 64 mg/L). b. Using a multichannel pipette, dispense 50 μL of the appropriate **amdinocillin** dilution into each well of the 96-well plate. c. Include a growth control well containing 100 μL of CAMHB without any antibiotic and a sterility control well with 100 μL of uninoculated CAMHB.
- Inoculum Preparation: a. From a fresh (18-24 hour) culture on a non-selective agar plate, select several colonies and suspend them in sterile saline or broth. b. Adjust the turbidity of the suspension to match a 0.5 McFarland standard. This corresponds to approximately 1-2 x 10<sup>8</sup> CFU/mL. c. Within 15 minutes of standardization, dilute the adjusted inoculum in CAMHB to achieve a final concentration of approximately 5 x 10<sup>5</sup> CFU/mL in each well of the microtiter plate.
- Inoculation of Microtiter Plates: a. Add 50 μL of the standardized bacterial inoculum to each well (except the sterility control well), resulting in a final volume of 100 μL per well.
- Incubation: a. Cover the microtiter plates with a lid or sealing tape to prevent evaporation. b. Incubate the plates at  $35 \pm 2^{\circ}$ C in ambient air for 16-20 hours.
- Reading and Interpretation of Results: a. Following incubation, examine the plates for bacterial growth. The MIC is the lowest concentration of amdinocillin that completely inhibits visible growth of the organism. b. Growth is indicated by turbidity or a pellet at the bottom of the well. The growth control well should show distinct turbidity. The sterility control well should remain clear.

## **Quality Control**

Regular quality control is essential to ensure the accuracy and reproducibility of the susceptibility testing results.

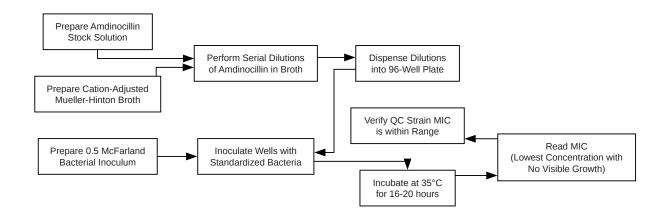
- Recommended QC Strain:Escherichia coli ATCC® 25922™ is the recommended quality control strain for susceptibility testing of Enterobacterales.
- Expected MIC Range: While EUCAST states that agar dilution is the reference method for amdinocillin, for broth microdilution, laboratories should establish their own internal quality control ranges for E. coli ATCC® 25922 with amdinocillin. These ranges should be based



on consistent, repeated testing. The EUCAST QC tables should be consulted for comprehensive quality control information.[1][3]

Frequency: Quality control testing should be performed each time a new batch of reagents is
used or at least weekly.

# Mandatory Visualizations Experimental Workflow for Amdinocillin Broth Microdilution



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Caption: Workflow for **amdinocillin** broth microdilution susceptibility testing.

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## References

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